

Benzyl 3-aminoazetidine-1-carboxylate CAS number and molecular weight

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Compound of Interest

Compound Name: *Benzyl 3-aminoazetidine-1-carboxylate*

Cat. No.: *B052675*

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An In-depth Technical Guide to **Benzyl 3-aminoazetidine-1-carboxylate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Benzyl 3-aminoazetidine-1-carboxylate**, a key building block in medicinal chemistry and drug discovery. This document outlines its chemical properties, synthesis, and characterization, offering a valuable resource for researchers in the field.

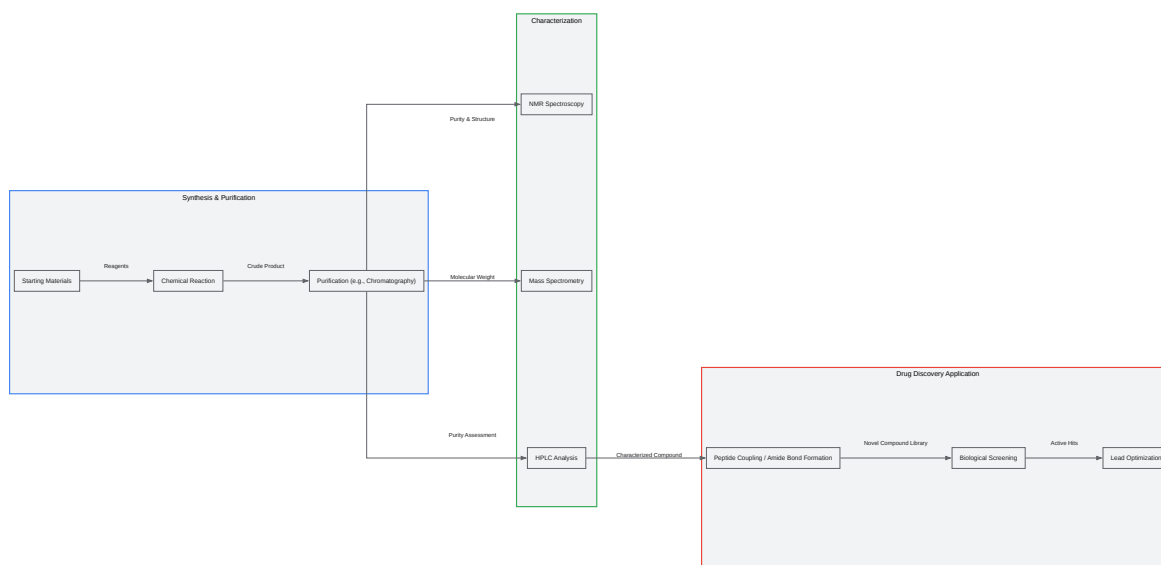
Chemical Properties and Identifiers

Benzyl 3-aminoazetidine-1-carboxylate is a versatile bifunctional molecule, incorporating a reactive primary amine and a carbamate-protected azetidine ring. This structure makes it an important synthon for the introduction of the 3-aminoazetidine moiety in the design of novel therapeutic agents.

Property	Value
CAS Number	112257-20-2[1]
Molecular Formula	C ₁₁ H ₁₄ N ₂ O ₂ [1]
Molecular Weight	206.24 g/mol [1]
IUPAC Name	benzyl 3-aminoazetidine-1-carboxylate[1]
Synonyms	1-Cbz-3-aminoazetidine, 1-Boc-3-aminoazetidine

Logical Workflow for Synthesis and Application

The following diagram illustrates a typical workflow from the synthesis of **Benzyl 3-aminoazetidine-1-carboxylate** to its potential application in drug discovery.



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Caption: A generalized workflow for the synthesis, characterization, and application of **Benzyl 3-aminoazetidine-1-carboxylate** in drug discovery.

Experimental Protocols

While specific experimental procedures can vary, the following provides a representative protocol for the synthesis and purification of **Benzyl 3-aminoazetidine-1-carboxylate**.

Synthesis of Benzyl 3-aminoazetidine-1-carboxylate

This procedure involves the protection of 3-aminoazetidine with a benzyloxycarbonyl (Cbz) group.

Materials:

- 3-Aminoazetidine dihydrochloride
- Benzyl chloroformate (Cbz-Cl)
- Sodium bicarbonate (NaHCO_3)
- Dichloromethane (DCM)
- Water (H_2O)
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- Dissolve 3-aminoazetidine dihydrochloride in water.
- Cool the solution to 0 °C in an ice bath.
- Slowly add a solution of sodium bicarbonate in water to neutralize the hydrochloride salt.

- Add a solution of benzyl chloroformate in dichloromethane dropwise to the reaction mixture while maintaining the temperature at 0 °C.
- Allow the reaction to warm to room temperature and stir for 12-18 hours.
- Separate the organic layer and wash it sequentially with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.

Purification by Column Chromatography

Materials:

- Crude **Benzyl 3-aminoazetidine-1-carboxylate**
- Silica gel
- Eluent system (e.g., a gradient of ethyl acetate in hexanes)

Procedure:

- Prepare a silica gel column using the chosen eluent system.
- Dissolve the crude product in a minimal amount of dichloromethane and adsorb it onto a small amount of silica gel.
- Load the adsorbed product onto the column.
- Elute the column with the chosen eluent system, collecting fractions.
- Monitor the fractions by thin-layer chromatography (TLC) to identify those containing the desired product.
- Combine the pure fractions and remove the solvent under reduced pressure to obtain the purified **Benzyl 3-aminoazetidine-1-carboxylate**.

Characterization

The identity and purity of the final compound should be confirmed by standard analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR spectra should be acquired to confirm the chemical structure.
- Mass Spectrometry (MS): Electrospray ionization (ESI) mass spectrometry can be used to confirm the molecular weight of the compound.
- High-Performance Liquid Chromatography (HPLC): HPLC analysis is employed to determine the purity of the final product.

This guide provides a foundational understanding of **Benzyl 3-aminoazetidine-1-carboxylate**. For specific applications, further optimization of the described protocols may be necessary. Researchers should always consult relevant safety data sheets (SDS) and perform risk assessments before handling any chemicals.

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References

- 1. Benzyl 3-aminoazetidine-1-carboxylate | C₁₁H₁₄N₂O₂ | CID 16244612 - PubChem [pubchem.ncbi.nlm.nih.gov]
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